

Application Note: 6-Bromo-2-ethyl-8-fluoroquinoline in Advanced Organic Synthesis

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Compound of Interest

Compound Name: 6-Bromo-2-ethyl-8-fluoroquinoline

Cat. No.: B15364422

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Target Audience: Researchers, Synthetic Chemists, and Drug Development Professionals

Document Type: Technical Application Note & Experimental Protocols

Executive Summary & Mechanistic Rationale

The quinoline scaffold is a privileged structure in medicinal chemistry, forming the core of numerous therapeutic agents, most notably the broad-spectrum fluoroquinolone antibiotics, as well as emerging antimalarial and anticancer agents [1]. **6-Bromo-2-ethyl-8-fluoroquinoline** (CAS: 2758533-82-1) [2] is a highly specialized, multi-functionalized building block designed for late-stage diversification in drug discovery.

The strategic placement of functional groups on this intermediate provides specific mechanistic advantages:

- **C-8 Fluorine:** The introduction of a fluorine atom significantly alters the physicochemical properties of the quinoline core. Fluorine's high electronegativity and low polarizability enhance the molecule's lipophilicity and cell membrane permeability, a critical factor in the efficacy of antibacterial fluoroquinolones[1]. Furthermore, the C-F bond is highly stable and inert to standard cross-coupling conditions, ensuring it remains intact during downstream synthesis.

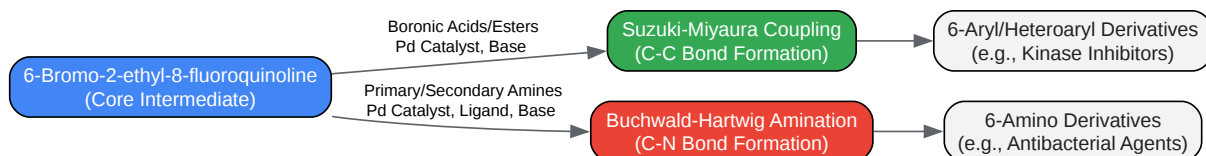
- **C-6 Bromine:** This acts as the primary reactive handle. Because the oxidative addition of Palladium(0) into a C-Br bond is orders of magnitude faster than into a C-F bond, researchers can achieve complete regioselectivity during cross-coupling reactions [3].
- **C-2 Ethyl Group:** Provides steric bulk that can tune the spatial orientation of the molecule within a target protein's binding pocket, often improving kinase selectivity in oncology applications [4].

Table 1: Physicochemical Profile of the Intermediate

Property	Specification	Strategic Purpose
Chemical Name	6-Bromo-2-ethyl-8-fluoroquinoline	Core scaffold
CAS Number	2758533-82-1	Identification
Molecular Formula	C ₁₁ H ₉ BrFN	-
Molecular Weight	~254.10 g/mol	-
Reactive Handle	C-6 Bromide	Orthogonal cross-coupling site
Pharmacophore Modifiers	C-8 Fluorine, C-2 Ethyl	Lipophilicity & steric tuning

Divergent Synthetic Pathways

The primary utility of **6-Bromo-2-ethyl-8-fluoroquinoline** lies in its ability to undergo Palladium-catalyzed cross-coupling reactions to form new Carbon-Carbon (C-C) or Carbon-Nitrogen (C-N) bonds at the C-6 position. The two most powerful methodologies for this are the Suzuki-Miyaura Coupling and the Buchwald-Hartwig Amination.



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Divergent synthetic pathways of **6-Bromo-2-ethyl-8-fluoroquinoline** via Pd-catalysis.

Protocol A: Suzuki-Miyaura Cross-Coupling (C-C Bond Formation)

The Suzuki-Miyaura reaction couples the C-6 bromide with an organoboron compound. This is essential for synthesizing 6-aryl or 6-heteroaryl quinoline derivatives, which are frequently explored as kinase inhibitors [5].

Causality in Experimental Design

- **Catalyst Choice:** While Pd(PPh₃)₄ is a standard, using Pd(dppf)Cl₂ often provides superior yields for bromoquinolines due to the bidentate dppf ligand preventing catalyst deactivation via palladium black precipitation [5].
- **Solvent System:** A biphasic mixture of 1,4-Dioxane and Water (4:1) is utilized. The water is necessary to dissolve the inorganic base (K₂CO₃), which generates the reactive boronate complex required for the transmetalation step.

Table 2: Optimization of Suzuki-Miyaura Conditions

Catalyst (mol%)	Base (Equiv)	Solvent System	Temp (°C)	Time (h)	Expected Yield (%)
Pd(PPh ₃) ₄ (5%)	Na ₂ CO ₃ (2.0)	Toluene/ H ₂ O	90	16	65 - 70%
Pd(dppf)Cl ₂ (5%)	K ₂ CO ₃ (2.0)	1,4-Dioxane/ H ₂ O	90	12	85 - 92%
Pd(OAc) ₂ (5%) + SPhos	K ₃ PO ₄ (2.0)	Toluene	100	12	88 - 95%

Step-by-Step Methodology

- **Preparation:** To an oven-dried Schlenk tube equipped with a magnetic stir bar, add **6-Bromo-2-ethyl-8-fluoroquinoline** (1.0 mmol, 1.0 equiv), the desired arylboronic acid (1.2 mmol, 1.2 equiv), Pd(dppf)Cl₂ (0.05 mmol, 5 mol%), and anhydrous K₂CO₃ (2.0 mmol, 2.0 equiv).

- **Atmosphere Exchange:** Seal the tube with a septum. Evacuate the flask and backfill with ultra-pure Argon. Repeat this cycle three times. Causality: Oxygen irreversibly oxidizes the active Pd(0) species to an inactive Pd(II) state, halting the catalytic cycle.
- **Solvent Addition:** Syringe in 5 mL of a degassed 1,4-Dioxane/ H₂O (4:1 v/v) mixture.
- **Reaction:** Replace the septum with a Teflon screw cap under Argon flow. Heat the reaction mixture in an oil bath at 90 °C with vigorous stirring for 12 hours.
- **Monitoring:** Monitor reaction progression via LC-MS or TLC (Hexanes/Ethyl Acetate). The disappearance of the starting material mass ($m/z \approx 254/256$) indicates completion.
- **Work-up:** Cool to room temperature. Dilute with Ethyl Acetate (15 mL) and filter the mixture through a pad of Celite® to remove palladium residues. Extract the aqueous layer with Ethyl Acetate (3×10 mL). Wash combined organic layers with brine, dry over Na₂SO₄, and concentrate under reduced pressure.
- **Purification:** Purify the crude residue via silica gel flash column chromatography.

Protocol B: Buchwald-Hartwig Amination (C-N Bond Formation)

The Buchwald-Hartwig amination is utilized to introduce amine nucleophiles at the C-6 position, a transformation critical for synthesizing antibacterial analogues resembling the fluoroquinolone class [3].

Causality in Experimental Design

- **Ligand Selection:** The choice between BINAP and XPhos depends on the amine. BINAP is excellent for primary arylamines, while the bulky, electron-rich XPhos is required to prevent β -hydride elimination when coupling secondary alkylamines [3].
- **Base Selection:** Sodium tert-butoxide (NaOtBu) is a strong base that efficiently deprotonates the coordinated amine to form the palladium-amido complex prior to reductive elimination.

Table 3: Optimization of Buchwald-Hartwig Conditions

Catalyst System	Base	Solvent	Temp (°C)	Amine Substrate	Expected Yield (%)
Pd2(dba)3/ BINAP	NaOtBu	Toluene	100	Primary Arylamines	80 - 88%
Pd(OAc)2/ XPhos	Cs2CO3	1,4-Dioxane	100	Secondary Alkylamines	75 - 82%
Pd2(dba)3/ JohnPhos	K3PO4	Toluene	110	Primary Alkylamines	78 - 85%

Step-by-Step Methodology

- Preparation: In a glovebox or using standard Schlenk techniques, charge an oven-dried reaction vial with **6-Bromo-2-ethyl-8-fluoroquinoline** (1.0 mmol, 1.0 equiv), Pd2(dba)3(0.02 mmol, 2 mol%), BINAP (0.04 mmol, 4 mol%), and NaOtBu (1.5 mmol, 1.5 equiv).
- Amine Addition: If the amine nucleophile (1.5 mmol, 1.5 equiv) is a solid, add it during step 1. If it is a liquid, add it via a micro-syringe after sealing and purging the vial with Argon.
- Solvent Addition: Add 4 mL of anhydrous, degassed Toluene.
- Reaction: Seal the vial tightly and heat at 100 °C for 12 hours. Causality: Vigorous stirring is required as the reaction mixture often becomes a heterogeneous suspension as NaBr precipitates out of the toluene.
- Work-up: Cool to room temperature. Quench the reaction by adding 5 mL of water. Extract the mixture with Dichloromethane (DCM) (3×10 mL).
- Purification: Dry the combined organic phases over anhydrous MgSO4, filter, and concentrate. Purify via flash chromatography (typically using a DCM/Methanol gradient due to the polarity of the resulting aminoquinolines).

References

- Fluoroquinolones: Action, Synthesis and Applications in Antimicrobial Therapy. International Journal for Research in Applied Science and Engineering Technology. Available at:[\[Link\]](#)

- Ethyl (6-ethoxy-4-methylpyridazin-3-yl)carbamate - cas号查询 (Includes **6-Bromo-2-ethyl-8-fluoroquinoline** CAS 2758533-82-1). ChemSrc. Available at:[\[Link\]](#)
- The Rise, Fall, and Rethink of (Fluoro)quinolones: A Quick Rundown. MDPI. Available at: [\[Link\]](#)
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